

Solubility Profile of (Boc-aminooxy)acetic Acid: A Technical Guide

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Compound of Interest

Compound Name: (Boc-aminooxy)acetic acid

Cat. No.: B558634

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **(Boc-aminooxy)acetic acid**, a critical bifunctional linker used extensively in peptide synthesis, drug development, and bioconjugation. Understanding its solubility in various solvents is paramount for its effective use in designing novel therapeutics, creating stable bioconjugates, and developing targeted drug delivery systems.

Core Concepts: Structure and Polarity

(Boc-aminooxy)acetic acid, with the chemical formula $C_7H_{13}NO_5$, possesses a molecular weight of 191.18 g/mol. Its structure incorporates both a polar carboxylic acid group and a nonpolar tert-butyloxycarbonyl (Boc) protecting group. This amphiphilic nature dictates its solubility profile, allowing for dissolution in a range of organic solvents while exhibiting limited solubility in water. The Boc group, in particular, enhances its stability and lipophilicity, making it a versatile reagent in organic synthesis.^{[1][2]}

Quantitative Solubility Data

Precise quantitative solubility data for **(Boc-aminooxy)acetic acid** is not extensively documented in publicly available literature. However, one key data point has been reported:

Solvent	Chemical Formula	Solubility	Molar Concentration (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	100 mg/mL[3][4]	523.07 mM[3]	Ultrasonic assistance may be required for dissolution. The use of newly opened, non-hygroscopic DMSO is recommended for optimal solubility.[3][4]

Qualitative Solubility Data

Qualitative assessments indicate that **(Boc-aminooxy)acetic acid** is soluble in several common organic solvents. This information is crucial for selecting appropriate solvent systems for reactions and purification processes.

Solvent	Chemical Formula	Solubility
Methanol	CH ₃ OH	Soluble[1][5]
Dichloromethane (DCM)	CH ₂ Cl ₂	Soluble[5]
Tetrahydrofuran (THF)	C ₄ H ₈ O	Soluble[5]
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	Soluble[5]

Experimental Protocols for Solubility Determination

For applications requiring precise solubility data in a specific solvent system, experimental determination is recommended. The following is a generalized protocol based on the isothermal equilibrium method for determining the solubility of a solid organic compound.

Objective: To determine the solubility of **(Boc-aminooxy)acetic acid** in a selected solvent at a specific temperature.

Materials:

- **(Boc-aminooxy)acetic acid** (high purity)
- Anhydrous solvent of interest
- Vials with airtight seals
- Constant temperature bath or incubator
- Magnetic stirrer and stir bars
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument

Procedure:

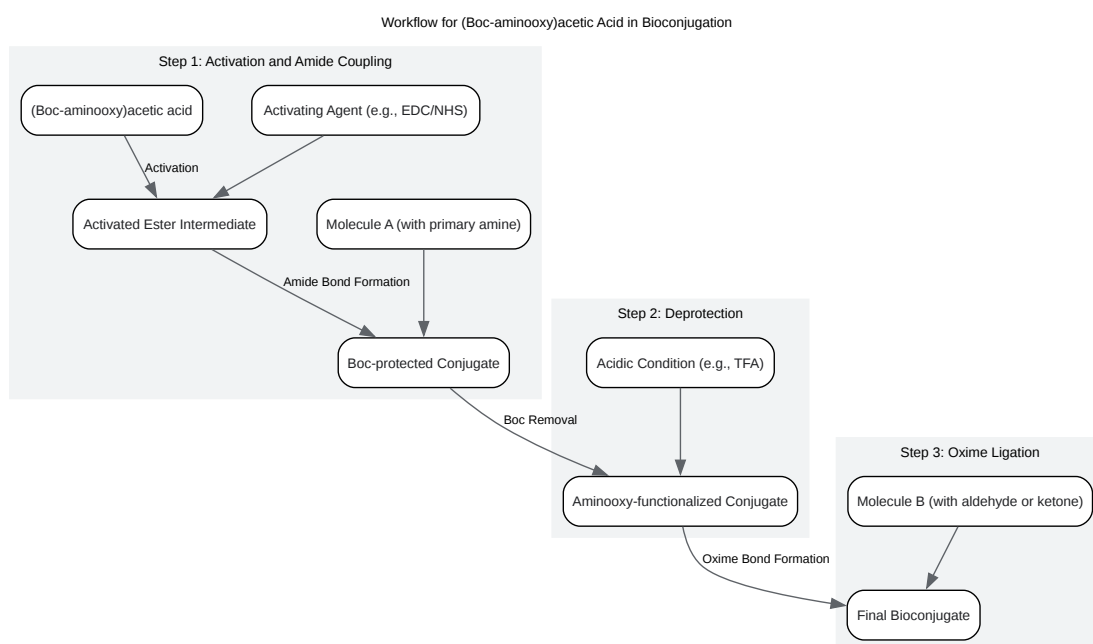
- Preparation of a Saturated Solution:
 - Add an excess amount of **(Boc-aminooxy)acetic acid** to a known volume of the solvent in a vial. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- Once equilibrium is achieved, stop the stirring and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette, ensuring no solid particles are transferred.
- Filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask.
- Record the exact volume of the filtered solution.
- Allow the solvent in the volumetric flask to evaporate completely under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the solute.
- Once the solvent has evaporated, weigh the volumetric flask containing the dried solute.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **(Boc-aminooxy)acetic acid** by subtracting the initial weight of the empty flask from the final weight.
 - Solubility can be expressed in various units, such as:
 - $\text{g/L} = (\text{mass of solute in g}) / (\text{volume of solvent in L})$
 - $\text{mg/mL} = (\text{mass of solute in mg}) / (\text{volume of solvent in mL})$
 - $\text{mol/L} = (\text{moles of solute}) / (\text{volume of solvent in L})$

Alternatively, the concentration of the solute in the filtered supernatant can be determined using a calibrated analytical technique such as HPLC.

Logical Workflow: (Boc-aminooxy)acetic Acid as a Bifunctional Linker

(Boc-aminooxy)acetic acid is frequently employed as a heterobifunctional linker in bioconjugation. Its carboxylic acid moiety can be activated to form an amide bond with an amine-containing molecule, while the Boc-protected aminoxy group can be deprotected to react with a carbonyl group (aldehyde or ketone) to form a stable oxime linkage.



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Caption: Bioconjugation workflow using **(Boc-aminoxy)acetic acid**.

This guide provides essential solubility information and a practical experimental framework for researchers and professionals working with **(Boc-aminoxy)acetic acid**. A thorough

understanding of its solubility characteristics is fundamental to harnessing its full potential in the development of innovative chemical and biological entities.

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